

3-Methylcyclopentanone: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Methylcyclopentanone

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safe handling, storage, and emergency procedures for **3-methylcyclopentanone**. The following sections detail its physical and chemical properties, potential hazards, and recommended safety protocols to ensure a secure working environment for laboratory and drug development personnel.

Core Safety and Hazard Information

3-Methylcyclopentanone is classified as a flammable liquid.[1][2][3][4] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1][3] While acute toxicity information is not readily available, it may cause irritation to the eyes, skin, and respiratory tract.[2][5][6] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[1][3]

GHS Classification

- Hazard Class: Flammable liquids, Category 3[2][4]
- Signal Word: Warning[1][3]
- Hazard Statement: H226 - Flammable liquid and vapor[2][3][4]

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **3-methylcyclopentanone**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O	[2][7]
Molecular Weight	98.14 g/mol	[2][7]
Appearance	Colorless or pale yellow liquid	[2][6]
Boiling Point	141.6 - 145 °C	[7][8]
Flash Point	34 - 37 °C (93.2 - 98.6 °F) - closed cup	[7][9]
Density	0.913 g/mL at 25 °C	[7][8]
Vapor Pressure	5.8 mmHg @ 25 °C (estimated)	[8]
Refractive Index	1.434 @ 20 °C	[8]
Solubility	Soluble in water, ethanol, methanol, isopropanol	[3][10]

Table 2: Toxicological Data

Parameter	Value	Source(s)
Acute Toxicity	No acute toxicity information is available for this product. The toxicological properties have not been fully investigated.	[1][3][11]
Germ Cell Mutagenicity	No data available.	[3]
Carcinogenicity	No data available. There are no known carcinogenic chemicals in this product.	[3]
Reproductive Toxicity	No data available.	[3][11]
STOT-Single Exposure	No data available.	[3][11]
STOT-Repeated Exposure	No data available.	[3][11]
Aspiration Hazard	No data available.	[3][11]

Handling and Storage Protocols

Proper handling and storage are crucial to minimize the risks associated with **3-methylcyclopentanone**.

Handling:

- Avoid contact with skin and eyes.[12]
- Avoid inhalation of vapor or mist.[11][13]
- Keep away from sources of ignition - No smoking.[1][3][11]
- Use only non-sparking tools.[1][3]
- Take precautionary measures against static discharge.[1][3][11]
- Handle in accordance with good industrial hygiene and safety practice.[3]
- Use in a well-ventilated area.[5]

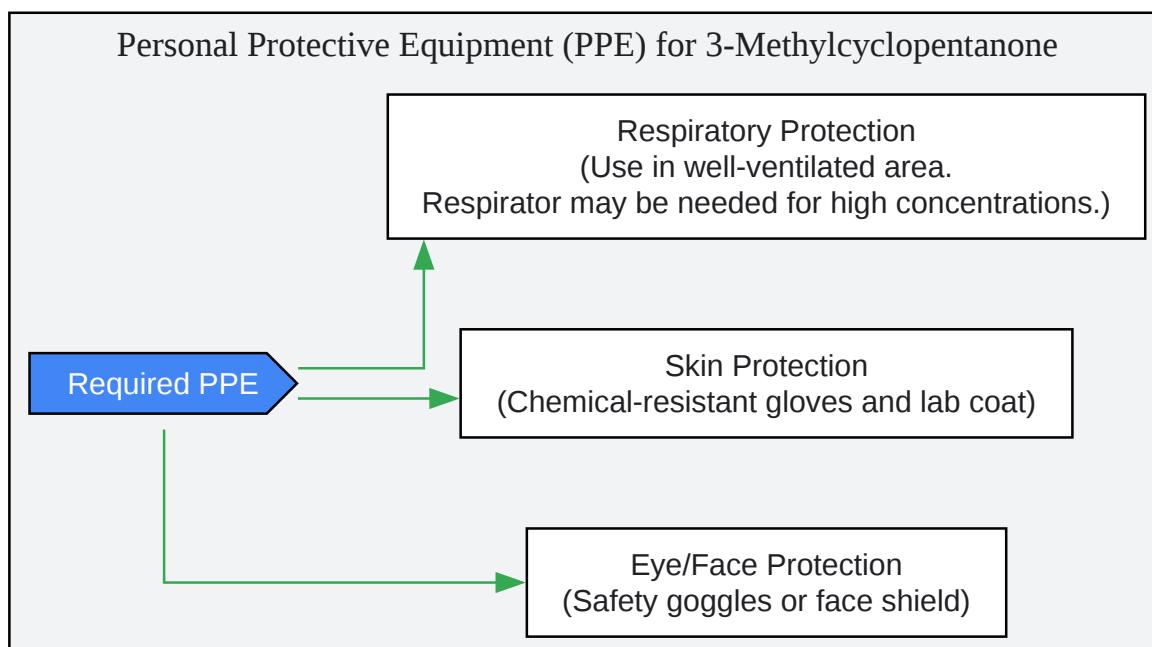
- Ground/bond container and receiving equipment.[1]

Storage:

- Store in a cool, well-ventilated place.[1][11]
- Keep container tightly closed in a dry and well-ventilated place.[1][3][12]
- Store in a flammables area.[1][3]
- Keep away from heat, sparks, open flames, and hot surfaces.[1][3]
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[1][3]

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **3-methylcyclopentanone**.



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Recommended Personal Protective Equipment.

Emergency Procedures

In the event of an emergency, follow these procedures.

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water. Call a physician immediately.[\[1\]](#)

Fire-Fighting Measures:

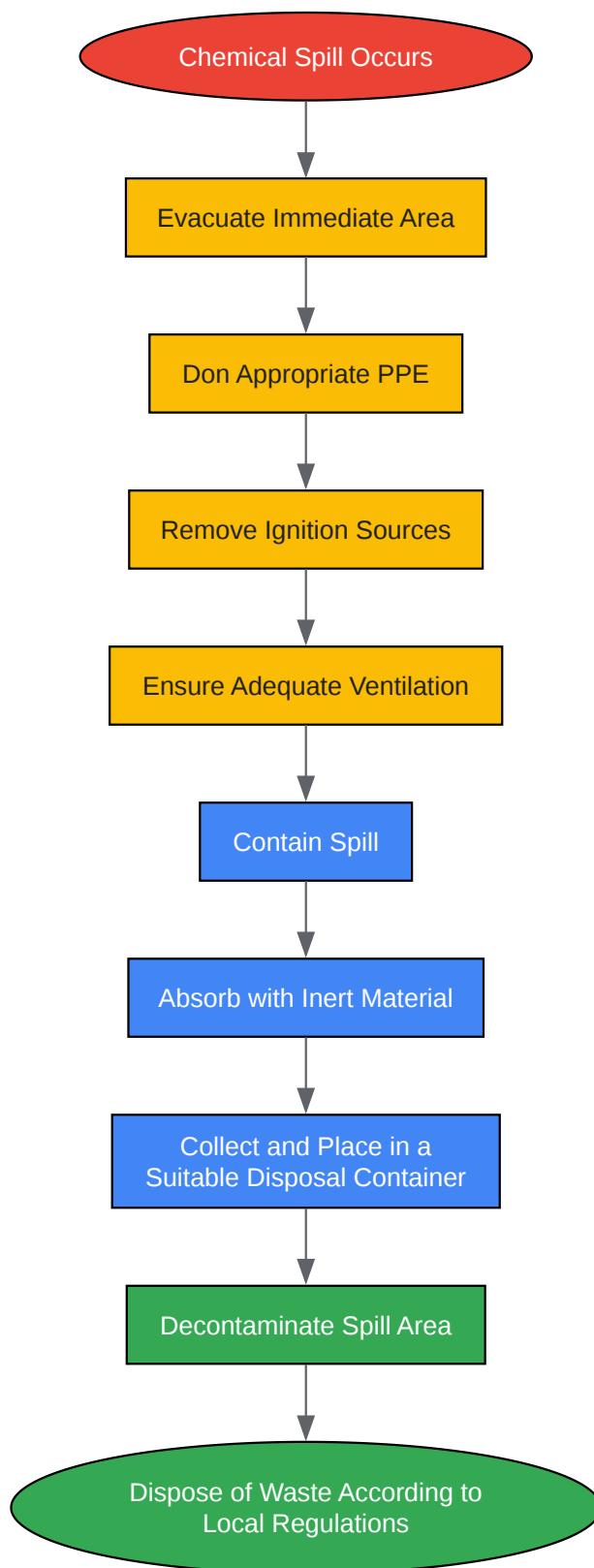
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[3\]](#)[\[11\]](#) Water mist may be used to cool closed containers.[\[1\]](#)[\[3\]](#)
- Specific Hazards: Flammable.[\[1\]](#)[\[3\]](#) Containers may explode when heated.[\[3\]](#)[\[5\]](#) Vapors may form explosive mixtures with air.[\[3\]](#) Thermal decomposition can lead to the release of irritating gases and vapors.[\[1\]](#)[\[3\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[5\]](#)

Accidental Release Measures:

- Personal Precautions: Remove all sources of ignition.[\[1\]](#)[\[11\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#) Avoid breathing vapors, mist, or gas.[\[11\]](#)[\[13\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[11\]](#)[\[12\]](#)

- Containment and Cleaning: Contain spillage, and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.[\[11\]](#)

The following workflow illustrates the general response to a chemical spill.



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General Chemical Spill Response Workflow.

Disposal Considerations

Waste from residues/unused products should be disposed of in accordance with local regulations.^[3] Empty containers retain product residue and can be dangerous; do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.^{[3][5]} Dispose of contaminated packaging to a hazardous or special waste collection point.^[3]

Experimental Protocols

Detailed experimental protocols for the determination of toxicological properties of **3-methylcyclopentanone** are not readily available in the public domain. The safety data sheets consistently indicate that the toxicological properties have not been fully investigated.^{[3][11]} Researchers should exercise caution and handle the substance as a potentially hazardous material.

Conclusion

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **3-methylcyclopentanone** based on currently available information. Adherence to these guidelines is essential for maintaining a safe laboratory environment. Given the limited toxicological data, a conservative approach to handling and exposure control is strongly recommended. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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